

Technical Guide: Physicochemical Properties of Naphthalene Derivatives

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Compound of Interest

Compound Name: 1-Aminonaphthalene-6-acetonitrile

Cat. No.: B11907891

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Disclaimer: Information regarding the specific compound **1-Aminonaphthalene-6-acetonitrile** is not readily available in the public domain. This guide provides a detailed overview of the physicochemical properties, experimental protocols, and relevant workflows for two structurally related and well-documented compounds: 1-Naphthaleneacetonitrile and 1-Aminonaphthalene. Additionally, the isomer 6-aminonaphthalene-1-carbonitrile is identified by the CAS number 91135-41-0[1].

1-Naphthaleneacetonitrile

1-Naphthaleneacetonitrile is an organic intermediate utilized in the synthesis of compounds such as 1-naphthylacetate and tert-butyl benzoates[2].

Physicochemical Properties

A summary of the key physicochemical properties of 1-Naphthaleneacetonitrile is presented in the table below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₉ N	[3][4]
Molecular Weight	167.21 g/mol	[3][4]
Melting Point	33-35 °C	[4]
Boiling Point	191-194 °C at 18 mmHg	[4]
Refractive Index	n ₂₀ /D 1.6192	[4]
Solubility	Insoluble in water. Sparingly soluble in chloroform; slightly soluble in dichloromethane and methanol.	[4]
Appearance	Clear yellow to brown liquid after melting, or a white to yellow solid.	[4]
Storage	Sealed in a dry environment at room temperature.	[4]

Experimental Protocols

Synthesis of 1-Naphthaleneacetonitrile

A common method for the synthesis of 1-Naphthaleneacetonitrile involves the reaction of 1-chloromethyl naphthalene with sodium cyanide[2][4].

Materials:

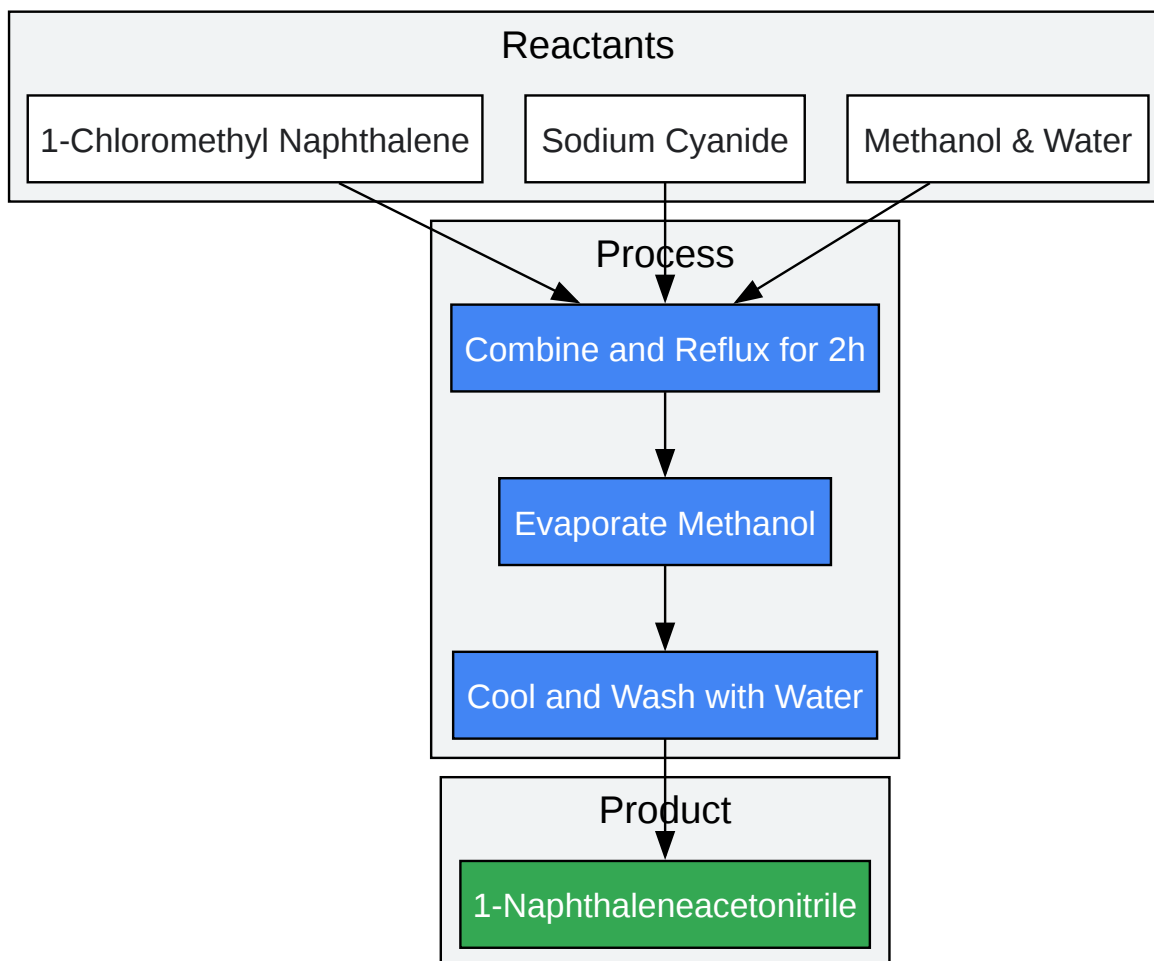
- 1-chloromethyl naphthalene (695g)
- Methanol (1500ml)
- Water (475ml)
- Sodium cyanide (350g)

Procedure:

- A mixture of 1-chloromethyl naphthalene, methanol, water, and sodium cyanide is prepared in a reaction vessel.
- The mixture is heated to boiling and refluxed with stirring for 2 hours.
- Following the reaction, 1300ml of methanol is evaporated from the mixture.
- The reaction mixture is then cooled.
- The product is washed with water until neutral to yield 1-naphthylacetonitrile (670-680g).

Visualized Experimental Workflow

Synthesis of 1-Naphthaleneacetonitrile



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A flowchart illustrating the synthesis of 1-Naphthaleneacetonitrile.

1-Aminonaphthalene (1-Naphthylamine)

1-Aminonaphthalene, also known as 1-Naphthylamine, is a significant chemical intermediate in the production of various dyes, antioxidants, and herbicides[5]. It exists as white, needle-like crystals that tend to turn red upon exposure to air and have a faint ammonia-like odor[5].

Physicochemical Properties

The physicochemical properties of 1-Aminonaphthalene are detailed in the table below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₉ N	[5][6][7]
Molecular Weight	143.19 g/mol	[5][7][8]
Melting Point	47-50 °C	[5]
Boiling Point	301 °C	[5]
Density	1.114 g/mL at 25 °C	[5]
Water Solubility	0.1698 g/100 mL; generally considered insoluble.	[5]
pKa	3.92 at 25 °C	[5]
Appearance	Light tan to purple flakes or reddish crystal mass.	[5][9]
Storage	Store below +30°C.	[5]

Experimental Protocols

Analysis by Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

1-Aminonaphthalene can be analyzed as a process-related impurity in the synthesis of other compounds, such as 1-fluoronaphthalene, using RP-HPLC[10][11].

Instrumentation and Conditions:

- Chromatograph: Shimadzu HPLC with a photodiode array detector.
- Column: Symmetry C18 (250 x 4.6 mm, 5 µm).
- Mobile Phase A: A mixture of 0.01 M KH₂PO₄ buffer (pH 2.5), methanol, and acetonitrile in a 35:52:13 v/v/v ratio.
- Mobile Phase B: A mixture of methanol and acetonitrile in an 80:20 v/v ratio.
- Flow Rate: 1.0 mL/min.

- Detection Wavelength: 230 nm.
- Column Temperature: 20°C.

Sample Preparation:

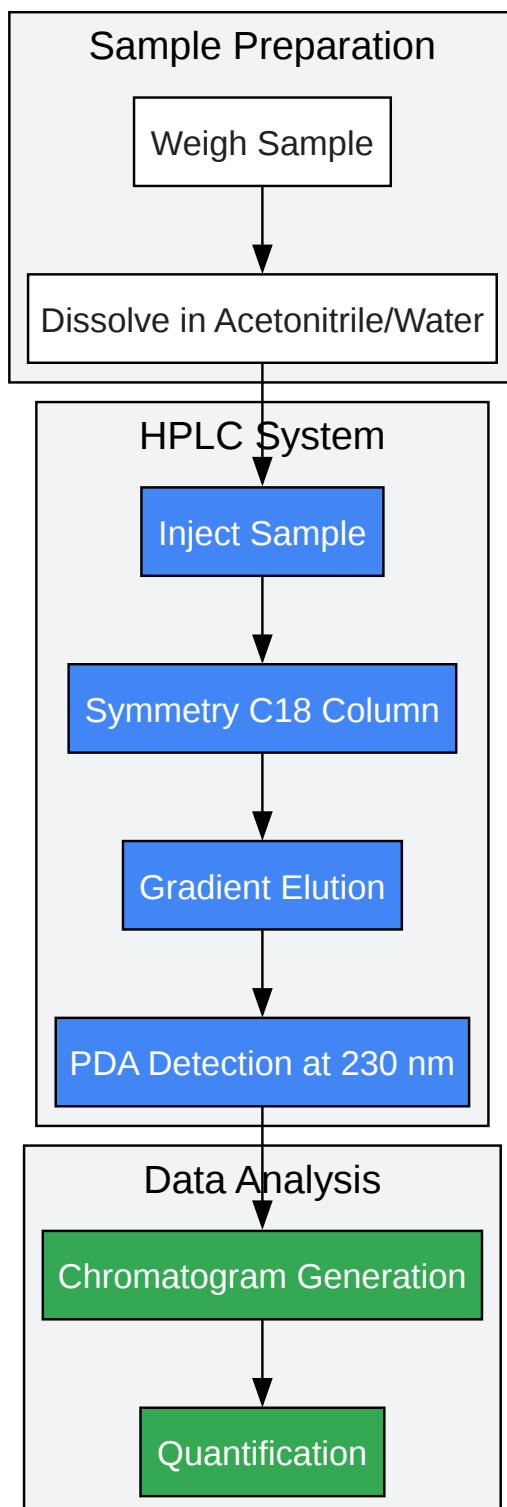
- Accurately weigh and dissolve the sample containing the analyte in a 60:40 v/v mixture of acetonitrile and water to achieve a known concentration.

Linearity:

- The method demonstrates linearity for 1-aminonaphthalene in the concentration range of 0.075-5.000 µg/mL, with a correlation coefficient of 0.9998[10].

Visualized Analytical Workflow

RP-HPLC Analysis of 1-Aminonaphthalene



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A flowchart for the analytical workflow of 1-Aminonaphthalene via RP-HPLC.

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